

2'-Deoxyuridine-d2-1 CAS number and product specifications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2'-Deoxyuridine-d2-1

Cat. No.: B1434436

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An In-depth Technical Guide to 2'-Deoxyuridine-d2

For researchers, scientists, and professionals in drug development, understanding the characteristics of isotopically labeled compounds is paramount for accurate experimental design and interpretation. This guide provides a comprehensive overview of 2'-Deoxyuridine-d2, a deuterated analog of the naturally occurring nucleoside 2'-deoxyuridine.

Core Compound Specifications

2'-Deoxyuridine-d2 is a valuable tool in various research applications, primarily as an internal standard for mass spectrometry-based quantification of its unlabeled counterpart.^[1] Its properties are summarized below.

Property	Value	Source
CAS Number	40632-23-3	[1]
Formal Name	2'-deoxy-uridine-5,6-d2	[1]
Synonyms	Uracil deoxyribose-d2	[1]
Molecular Formula	C9H10D2N2O5	[1]
Molecular Weight	230.2 g/mol	[1]
Purity	≥99% deuterated forms (d1-d2)	[1]
Physical Form	Solid	[1]
Storage	-20°C	[1]
Stability	≥ 4 years	[1]

Physicochemical Properties

The solubility of 2'-Deoxyuridine-d2 is a critical factor for its use in various experimental settings.

Solvent	Solubility	Source
DMF	16 mg/ml	[1]
DMSO	10 mg/ml	[1]
Ethanol	Slightly soluble	[1]
PBS (pH 7.2)	5 mg/ml	[1]

Applications in Research

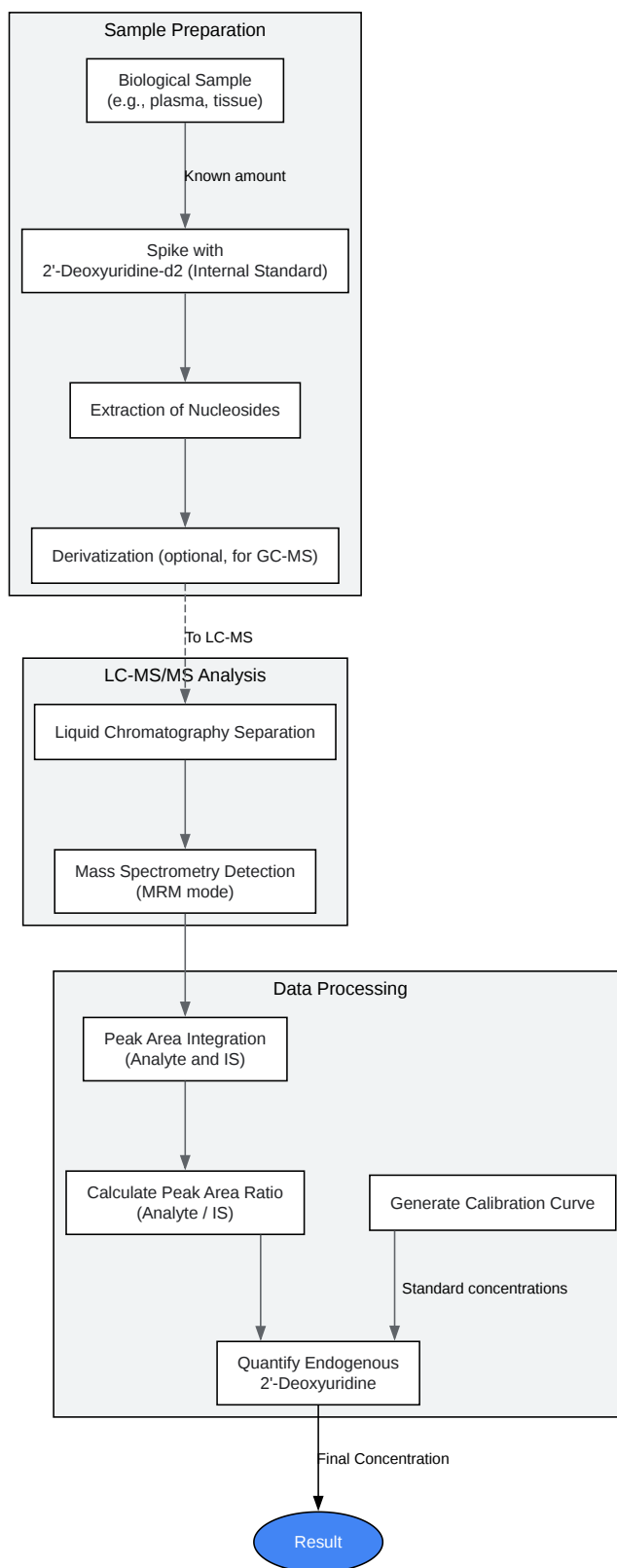
2'-Deoxyuridine and its labeled analogs have significant roles in biomedical research. The parent compound, 2'-deoxyuridine, is a pyrimidine nucleoside that can be incorporated into DNA.[\[2\]](#) It serves as a precursor in the synthesis of antiviral drugs like idoxuridine.[\[1\]](#)[\[3\]](#)

Formulations containing 2'-deoxyuridine are utilized in the deoxyuridine suppression test to diagnose vitamin B12 and folate deficiencies, which can lead to megaloblastic anemias.[1][3]

The deuterated form, 2'-Deoxyuridine-d2, is primarily intended for use as an internal standard in analytical methods such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS) for the precise quantification of endogenous 2'-deoxyuridine.[1]

Experimental Workflow: Quantification of 2'-Deoxyuridine using an Internal Standard

The following diagram illustrates a typical workflow for the quantification of 2'-deoxyuridine in a biological sample using 2'-Deoxyuridine-d2 as an internal standard.



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Quantification Workflow

Detailed Experimental Protocol: A General Approach for LC-MS/MS Quantification

The following is a generalized protocol for the quantification of 2'-deoxyuridine in a biological matrix. Specific parameters will need to be optimized for the instrument and matrix used.

- Preparation of Standards and Internal Standard Stock Solutions:
 - Prepare a stock solution of 2'-deoxyuridine (the analyte) in a suitable solvent (e.g., methanol/water).
 - Prepare a stock solution of 2'-Deoxyuridine-d2 (the internal standard) in the same solvent.
- Preparation of Calibration Curve Standards and Quality Control Samples:
 - Serially dilute the analyte stock solution to prepare a series of calibration standards at different concentrations.
 - Spike each calibration standard and quality control (QC) samples with a fixed concentration of the internal standard.
- Sample Preparation:
 - Thaw biological samples (e.g., plasma) on ice.
 - To a known volume of the sample, add the internal standard solution.
 - Perform protein precipitation by adding a cold organic solvent (e.g., acetonitrile).
 - Vortex and centrifuge to pellet the precipitated proteins.
 - Collect the supernatant for analysis.
- LC-MS/MS Analysis:
 - Liquid Chromatography: Use a suitable C18 column for separation. The mobile phase can consist of a gradient of water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B).

- Mass Spectrometry: Operate the mass spectrometer in positive ion mode using Multiple Reaction Monitoring (MRM).
 - Monitor the specific precursor-to-product ion transitions for both 2'-deoxyuridine and 2'-Deoxyuridine-d2.
- Data Analysis:
 - Integrate the peak areas for both the analyte and the internal standard.
 - Calculate the ratio of the analyte peak area to the internal standard peak area.
 - Construct a calibration curve by plotting the peak area ratios of the standards against their known concentrations.
 - Determine the concentration of 2'-deoxyuridine in the unknown samples by interpolating their peak area ratios from the calibration curve.

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References

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- To cite this document: BenchChem. [2'-Deoxyuridine-d2-1 CAS number and product specifications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1434436#2-deoxyuridine-d2-1-cas-number-and-product-specifications>]

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